

Physical properties of ethyl acetate at different temperatures

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Compound of Interest

Compound Name: Ethyl acetate

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An In-depth Technical Guide to the Physical Properties of **Ethyl Acetate** at Various Temperatures

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **ethyl acetate** as a function of temperature. The information is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **ethyl acetate** in their work. This document includes tabulated data for easy reference, detailed experimental protocols for property determination, and a workflow visualization for experimental planning.

Introduction to Ethyl Acetate

Ethyl acetate (systematically ethyl ethanoate, commonly abbreviated as EtOAc or EA) is an organic compound with the formula $\text{CH}_3\text{COOCH}_2\text{CH}_3$.^[1] This colorless liquid has a characteristic sweet, fruity odor.^{[1][2]} It is widely used as a solvent in various applications, including in the pharmaceutical industry for extractions and as a carrier solvent.^{[1][3]} A thorough understanding of its physical properties, and how they change with temperature, is crucial for process design, modeling, and ensuring safety and efficacy in its applications.

Physical Properties of Ethyl Acetate

The physical properties of **ethyl acetate** are significantly influenced by temperature. The following sections and tables summarize these relationships for density, viscosity, vapor

pressure, and surface tension.

Density

Density is a measure of mass per unit volume. The density of **ethyl acetate** decreases with increasing temperature.

Temperature (°C)	Density (g/cm ³)
5	0.9181
10	0.9119
20	0.902[4]
25	0.8945[5]

Viscosity

Viscosity is a measure of a fluid's resistance to flow. The viscosity of **ethyl acetate** decreases as the temperature increases.

Temperature (°C)	Viscosity (mPa·s or cP)
0	0.5285[6]
20	0.4546[6]
25	0.49[4]
40	0.3668[6]

Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature. The vapor pressure of **ethyl acetate** increases significantly with temperature.

Temperature (°C)	Vapor Pressure (mmHg)	Vapor Pressure (bar)
20	73.0[5]	0.097
25	93.2[2]	0.124
29.5	118.3[7]	0.158
40	-	0.23
50	-	0.36
60	-	0.54
70	-	0.78
77.1 (Boiling Point)	760	1.013
80	-	1.04
90	-	1.49
100	-	2.07
110	-	2.79
120	-	3.68

Note: Some vapor pressure data was converted from bar to mmHg for consistency, and some data points were extracted from a graphical representation in the search results.[8]

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. The surface tension of **ethyl acetate** generally decreases with increasing temperature.

Temperature (°C)	Surface Tension (mN/m or dyn/cm)
5.6	25.08[4]
10.4	24.39[4]
18.6	23.82[4]
20	23.9[6]
25	23.39[4]

Other Key Properties

- Boiling Point (at 1 atm): 77.1 °C[3][9]
- Melting Point: -83.9 °C[6]
- Flash Point: -4 °C[3]

Experimental Protocols

The accurate determination of the physical properties of **ethyl acetate** at different temperatures requires precise experimental methodologies. Below are detailed protocols for measuring density, viscosity, vapor pressure, and surface tension.

Density Measurement

Method: Vibrating Tube Densitometry

- Principle: A U-shaped tube containing the liquid sample is vibrated at its natural frequency. [10] This frequency is dependent on the mass of the liquid in the tube, and therefore its density.[10]
- Apparatus: A digital vibrating tube densitometer with built-in temperature control.
- Procedure:
 1. Calibrate the instrument using two standards of known density, typically dry air and deionized water.

2. Set the desired temperature for the measurement and allow the instrument to equilibrate.
3. Inject the **ethyl acetate** sample into the U-tube, ensuring there are no air bubbles.
4. The instrument will automatically measure the oscillation period and calculate the density.
5. Clean the U-tube with an appropriate solvent and dry it before the next measurement.

Method: Pycnometry

- Principle: A pycnometer, a flask with a precisely known volume, is used to determine the density of a liquid by weighing it.[\[11\]](#)[\[12\]](#)
- Apparatus: A glass pycnometer, a high-precision analytical balance, and a temperature-controlled water bath.
- Procedure:
 1. Weigh the clean, dry pycnometer.
 2. Fill the pycnometer with **ethyl acetate** and place it in the temperature-controlled water bath until it reaches thermal equilibrium.
 3. Adjust the volume of the liquid to the pycnometer's calibration mark.
 4. Remove the pycnometer from the bath, dry the exterior, and weigh it.
 5. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Viscosity Measurement

Method: Rotational Viscometry

- Principle: The torque required to rotate a spindle immersed in the liquid at a constant angular velocity is measured.[\[13\]](#) This torque is proportional to the viscosity of the fluid.
- Apparatus: A rotational viscometer with a temperature-controlled sample chamber and various spindle geometries.

- Procedure:
 1. Select an appropriate spindle and rotational speed for the expected viscosity of **ethyl acetate**.
 2. Place the **ethyl acetate** sample in the temperature-controlled chamber and allow it to reach the target temperature.
 3. Immerse the spindle in the liquid to the correct depth.
 4. Start the motor and allow the reading to stabilize.
 5. Record the torque and convert it to a viscosity value using the instrument's calibration factors.

Vapor Pressure Measurement

Method: Static Method

- Principle: The sample is placed in a sealed, evacuated container, and the pressure of the vapor in equilibrium with the liquid is measured at a specific temperature.[\[14\]](#)
- Apparatus: A thermostatted sample cell connected to a pressure transducer and a vacuum pump.
- Procedure:
 1. Introduce the purified **ethyl acetate** sample into the sample cell.
 2. Degas the sample by repeated freeze-pump-thaw cycles to remove any dissolved gases.
 3. Isolate the cell from the vacuum pump and bring it to the desired temperature using a thermostatic bath.
 4. Allow the system to reach equilibrium, at which point the measured pressure is the vapor pressure of the sample at that temperature.[\[15\]](#)

Method: Ebulliometry (Dynamic Method)

- Principle: The boiling temperature of the liquid is measured at a precisely controlled pressure.[\[16\]](#)
- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, and a high-precision temperature and pressure measurement system.
- Procedure:
 1. The **ethyl acetate** sample is placed in the ebulliometer.
 2. The system pressure is set and maintained by a pressure controller.
 3. The liquid is heated to its boiling point, and the equilibrium temperature is recorded.
 4. This temperature corresponds to the boiling point at the set pressure, which is, by definition, the vapor pressure at that temperature.

Surface Tension Measurement

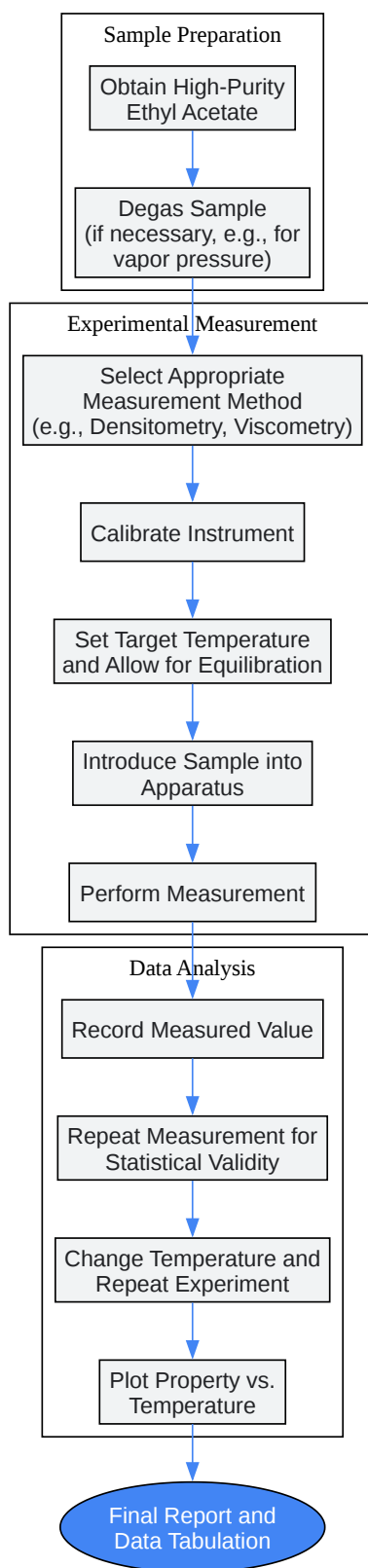
Method: Du Noüy Ring Method

- Principle: This method measures the force required to detach a platinum ring from the surface of the liquid.[\[17\]](#)[\[18\]](#) This force is related to the surface tension of the liquid.
- Apparatus: A force tensiometer with a platinum ring and a temperature-controlled sample stage.[\[19\]](#)
- Procedure:
 1. Place the **ethyl acetate** sample on the temperature-controlled stage and allow it to reach the desired temperature.
 2. Position the platinum ring so that it is just above the liquid surface.
 3. Slowly raise the sample stage until the ring is wetted by the liquid.
 4. Lower the sample stage, causing a liquid lamella to be pulled by the ring.

5. The force is measured as the ring is pulled through the surface, and the maximum force before the lamella breaks is used to calculate the surface tension.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of a liquid as a function of temperature.



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